

Technical Monograph: 4,6-Dimethyloctan-1-ol

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Compound of Interest

Compound Name: 4,6-Dimethyloctan-1-ol

CAS No.: 66719-33-3

Cat. No.: B12647630

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Executive Summary

4,6-Dimethyloctan-1-ol (CAS: 66719-33-3) is a branched, saturated primary alcohol belonging to the class of acyclic terpenoids. Unlike its more common isomers (e.g., 3,7-dimethyloctan-1-ol or tetrahydrogeraniol), the 4,6-dimethyl substitution pattern imparts unique steric properties and odor profiles, making it a valuable intermediate in the synthesis of cooling agents, chiral building blocks, and specialty fragrances.

This compound contains two chiral centers (C4 and C6), resulting in four potential stereoisomers. It is frequently utilized in the pharmaceutical industry as a scaffold for assembling complex macrocycles and in the flavor and fragrance (F&F) sector as a precursor to high-impact sensory agents.

Chemical Identity & Physicochemical Properties[1] [2][3][4]

Nomenclature & Identifiers

Parameter	Data
CAS Registry Number	66719-33-3
IUPAC Name	4,6-Dimethyloctan-1-ol
Synonyms	1-Octanol, 4,6-dimethyl-; 4,6-Dimethyl-1-octanol
Molecular Formula	C ₁₀ H ₂₂ O
Molecular Weight	158.28 g/mol
SMILES	<chem>CCC(C)CC(C)CCCO</chem>
InChI Key	JOWDWXPTKVUHBV-UHFFFAOYSA-N

Physical Properties

Property	Value / Description	Source/Note
Appearance	Colorless to pale yellow liquid	Standard State
Boiling Point	213.4°C (estimated)	@ 760 mmHg
Density	0.832 ± 0.06 g/cm ³	Predicted
Solubility	Insoluble in water; Soluble in EtOH, Et ₂ O, CHCl ₃	Lipophilic character
LogP	~3.5	Predicted (High Lipophilicity)
Flash Point	~95°C	Closed Cup (Est.)

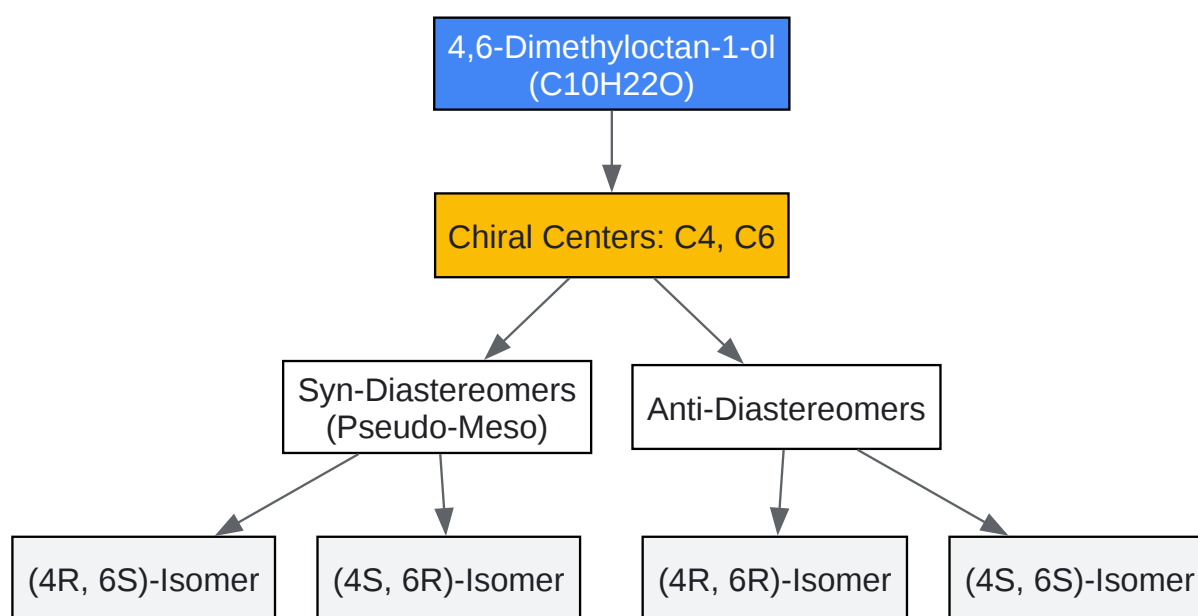
Stereochemistry & Structural Analysis

The molecule possesses two stereogenic centers at positions C4 and C6. This results in two pairs of enantiomers (four stereoisomers):

- (4R, 6R)-**4,6-dimethyloctan-1-ol**
- (4S, 6S)-**4,6-dimethyloctan-1-ol**
- (4R, 6S)-**4,6-dimethyloctan-1-ol** (meso-like diastereomer set)

- (4S, 6R)-**4,6-dimethyloctan-1-ol**

In commercial applications (fragrance/industrial), the compound is often supplied as a racemic mixture of diastereomers unless asymmetric synthesis is employed.



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Figure 1: Stereochemical hierarchy of **4,6-dimethyloctan-1-ol** showing the relationship between its four stereoisomers.

Synthesis & Manufacturing Methodologies

Primary Laboratory Synthesis: Catalytic Hydrogenation

The most reliable route to high-purity **4,6-dimethyloctan-1-ol** is the catalytic hydrogenation of unsaturated precursors, such as 4,6-dimethyl-3-octen-1-ol or related dienols. This method preserves the carbon skeleton while saturating the alkene functionality.

Protocol (Self-Validating System):

- Precursor: 4,6-Dimethyl-3-octen-1-ol (or silyl-protected derivative).
- Catalyst: 10% Palladium on Carbon (Pd/C).[1]

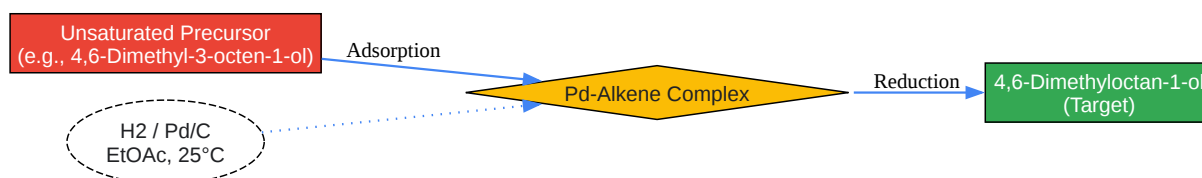
- Solvent: Ethyl Acetate (EtOAc) or Methanol (MeOH).
- Atmosphere: Hydrogen gas (H₂) at 1 atm (balloon) or mild pressure (3-5 bar).

Step-by-Step Methodology:

- Dissolution: Dissolve 10 mmol of the unsaturated precursor in 50 mL of anhydrous EtOAc.
- Catalyst Addition: Carefully add 10 wt% Pd/C (approx. 100 mg per gram of substrate) under an inert nitrogen atmosphere to prevent ignition.
- Hydrogenation: Purge the vessel with H₂ gas three times. Stir the suspension vigorously under H₂ atmosphere at room temperature (25°C) for 12–18 hours.
- Monitoring: Monitor reaction progress via TLC (SiO₂, Hexane/EtOAc 8:2). The product will have a slightly lower R_f than the alkene due to loss of conjugation/pi-system.
- Work-up: Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with EtOAc.
- Isolation: Concentrate the filtrate under reduced pressure. Purify via flash column chromatography if necessary.

Industrial/Patent Route (Cooling Agents)

In the context of cooling agent synthesis (e.g., US Patent 8377458B2), **4,6-dimethyloctan-1-ol** serves as a core scaffold. It can be derived from the alkylation of smaller chiral pool fragments or via aldol condensation strategies involving 2-methylbutanal derivatives, followed by dehydration and hydrogenation.



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Figure 2: Catalytic hydrogenation pathway for the synthesis of **4,6-dimethyloctan-1-ol**.

Applications in Research & Industry

Pharmaceutical Intermediates[5]

- **Chiral Auxiliaries:** The compound's specific methyl branching provides steric bulk that directs stereoselectivity in subsequent reactions.
- **Macrocycle Synthesis:** Used as a tether or building block in the total synthesis of macrolide antibiotics and complex natural products (e.g., stereoselective synthesis of polyketide fragments).

Flavor & Fragrance (F&F)

- **Odor Profile:** Waxy, floral, rose-like, with slight citrus nuances. The 4,6-dimethyl pattern offers a more substantive and diffusive scent compared to linear octanols.
- **Cooling Agents:** Derivatives, such as 3-methoxy-**4,6-dimethyloctan-1-ol**, are potent sensory stimulation agents (cooling compounds) used in cosmetics and oral care products to provide a "cold" sensation without the medicinal odor of menthol.

Analytical Characterization

To validate the identity of synthesized **4,6-dimethyloctan-1-ol**, the following spectroscopic data should be referenced.

Proton NMR (^1H NMR, 400 MHz, CDCl_3)

- δ 3.63 (t, $J = 6.5$ Hz, 2H): Methylene protons adjacent to the hydroxyl group ($-\text{CH}_2\text{OH}$). Characteristic of primary alcohols.
- δ 1.70 – 1.60 (m, 1H): Methine proton at C4/C6.
- δ 1.58 – 1.00 (m, methylene envelope): Backbone methylene protons.
- δ 0.90 – 0.85 (d, 6H): Methyl groups at C4 and C6 positions.

- δ 0.88 (t, 3H): Terminal methyl group (C8).
 - Note: If synthesized via silyl protection, ensure complete removal of TBDMS signals (δ 0.90 s, δ 0.05 s) before final characterization.

Mass Spectrometry (MS)

- Ionization: ESI or EI.
- Molecular Ion: $[M+H]^+$ calc.[1] for $C_{10}H_{23}O$ = 159.17; often observed as $[M+Na]^+ = 181.16$.
- Fragmentation (EI): Loss of water $[M-18]$ is common for aliphatic alcohols.

Safety & Handling (SDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT SE 3	H335	May cause respiratory irritation.

Handling Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent oxidation to the corresponding aldehyde/acid.
- Spill: Absorb with inert material (sand/vermiculite) and dispose of as organic waste.

References

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- NIST Mass Spectrometry Data Center. **4,6-Dimethyloctan-1-ol** Properties. NIST Chemistry WebBook, SRD 69.[2][3] Retrieved from [Link]
- Google Patents (2013).US8377458B2: Cooling sensation agent composition, sensory stimulation agent composition and use of the same.[4] (Describes derivatives of **4,6-dimethyloctan-1-ol**). Retrieved from

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